

The Discovery and Application of Diaziridine Compounds: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3-Trimethyldiaziridine

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Introduction

Diaziridines, three-membered heterocyclic compounds containing two nitrogen atoms, have emerged from relative obscurity to become valuable intermediates and pharmacophores in modern organic chemistry and drug discovery. First reported in the late 1950s through the independent work of Schmitz, Paulsen, and Abendroth and Henrich, these strained ring systems offer unique reactivity and stereochemical properties.^[1] Their significance is underscored by their role as precursors to diazirines, which are widely employed as photoaffinity labels for identifying and characterizing protein-ligand and protein-protein interactions.^{[2][3]} This technical guide provides an in-depth overview of the discovery, synthesis, and application of diaziridine compounds, with a focus on experimental methodologies and quantitative data.

Core Synthesis Methodologies

The construction of the diaziridine ring can be broadly categorized into three main approaches.^{[4][5]}

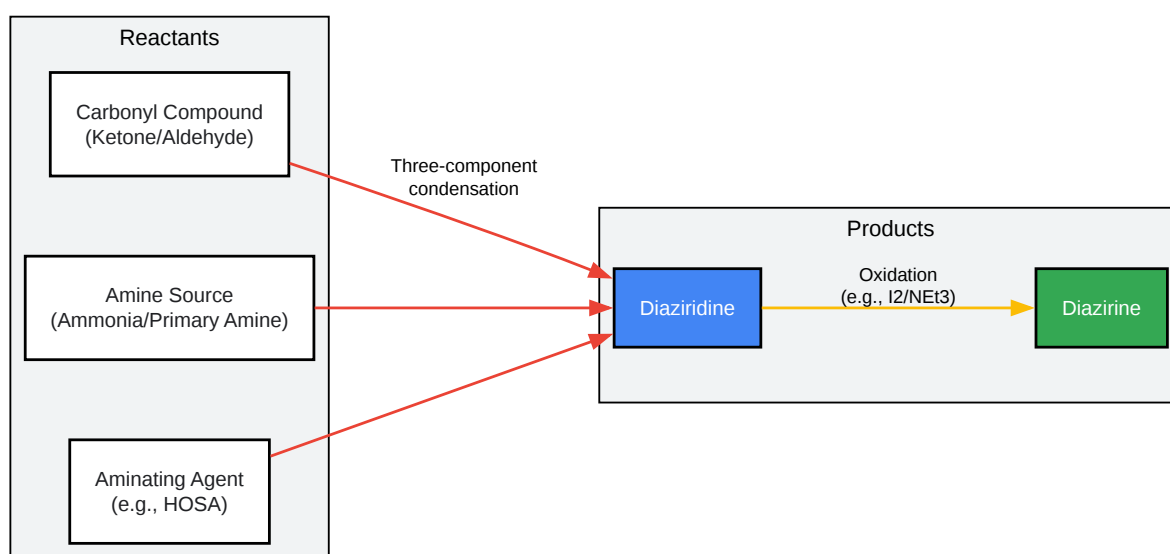
- **From Carbonyl Compounds and Aminating Agents:** This is the most common route, involving the reaction of a ketone or aldehyde with an aminating reagent, such as hydroxylamine-O-

sulfonic acid (HOSA), in the presence of ammonia or a primary amine. The reaction proceeds through the intramolecular cyclization of an aminor intermediate.[6]

- From Imines and Aminating Agents: Pre-formed imines can be reacted with aminating reagents to yield diaziridines.
- Three-Component Condensation: A one-pot reaction involving a carbonyl compound, a primary amine or ammonia, and an aminating reagent. The pH of the reaction medium can significantly influence the yield of the desired diaziridine.[7]

The choice of synthetic route depends on the desired substitution pattern on the diaziridine ring.

Logical Flow of Diaziridine Synthesis



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Caption: General synthetic pathways to diaziridines and their subsequent oxidation to diazirines.

Quantitative Data on Synthesized Diaziridines

The following tables summarize key quantitative data for a selection of synthesized diaziridine compounds, providing a comparative overview for researchers.

Table 1: Synthesis and Properties of N-Monosubstituted Diaziridines

Compound	Starting Aldehyde/Ketone	Amine	Yield (%)	Physical State	Ref.
1-benzyl-1,2-diazaspiro[2.5]octane	Cyclohexanone	Benzylamine	91	Colorless oil	[8]
trans-4-(1-benzyl-1,2-diaziridin-3-yl)pyridine	4-Pyridinecarboxaldehyde	Benzylamine	85	Colorless oil	[8]
1-benzyl-3-(3,4-methylenedioxyphenyl)diaziridine	Piperonal	Benzylamine	85	Colorless oil	[8]

Table 2: Spectroscopic Data for Selected Diaziridines

Compound	¹ H NMR (CDCl ₃ , δ ppm)	¹³ C NMR (CDCl ₃ , δ ppm)	IR (cm ⁻¹)	Ref.
Diethyl 2,2'-di- tert-butyl-3,3'- bidiaziridine-1,1'- dicarboxylate	1.06 (s, 18H), 1.33 (t, J = 7.1 Hz, 6H), 2.79 (s, 2H), 4.16–4.32 (m, 4H)	13.9, 25.1 (6C), 56.2, 56.8, 63.0, 161.9	1735	[4]
Diethyl 2,2'- dicyclopentyl- 3,3'-bidiaziridine- 1,1'- dicarboxylate	1.33 (t, J = 7.1 Hz, 6H), 1.56– 2.01 (m, 16H), 2.42–2.48 (m, 2H), 2.65 (s, 2H), 4.16–4.42 (m, 4H)	14.1, 24.4, 24.6, 30.3, 31.9, 62.4, 63.2, 70.6, 161.5	1737	[4]
3-Methyl-3- phenethyldiaziridi ne	7.27–7.32 (m, 2H), 7.18–7.22 (m, 3H), 2.77 (t, J = 7.8 Hz, 2H), 1.91 (t, J = 7.8 Hz, 2H), 1.61– 1.70 (m, 2H), 1.47 (s, 3H)	141.1, 128.5, 128.2, 126.1, 55.0, 40.4, 31.3, 22.9	Not Reported	[9]

Table 3: Biological Activity of Diaziridine-Containing Compounds

Compound	Target	Assay	IC50	Ref.
Diaziridinylquinone-acridine conjugate (10)	K562 human chronic myeloid leukemia cells	MTT	0.3-11.3 nM	[10]
N-(3-aminopropyl)aziridine	Porcine kidney diamine oxidase	Enzyme inhibition	0.01-1.7 mM	[11]
N-(4-aminobutyl)aziridine	Porcine kidney diamine oxidase	Enzyme inhibition	0.01-1.7 mM	[11]

Experimental Protocols

Protocol 1: Synthesis of 1-Benzyl-1,2-diazaspiro[2.5]octane

This protocol is adapted from the diastereoselective synthesis of substituted diaziridines.[8]

Materials:

- Cyclohexanone
- Benzylamine
- Hydroxylamine-O-sulfonic acid (HOSA)
- Sodium bicarbonate (NaHCO₃)
- Chloroform (CHCl₃)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Heptane and Ethyl Acetate (EtOAc) for chromatography

Procedure:

- To a solution of cyclohexanone (1.0 mmol) and benzylamine (1.2 mmol) in CHCl_3 (5 mL) at 0 °C, add NaHCO_3 (2.0 mmol) followed by HOSA (1.5 mmol).
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by TLC.
- Upon completion, quench the reaction with saturated aqueous NaHCO_3 solution (10 mL) and extract with CHCl_3 (3 x 15 mL).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a heptane/EtOAc gradient to afford 1-benzyl-1,2-diazaspiro[2.5]octane as a colorless oil.

Protocol 2: Oxidation of a Diaziridine to a Diazirine

This protocol describes a general method for the oxidation of a diaziridine to its corresponding diazirine, a critical step for the synthesis of photoaffinity probes.^[1]

Materials:

- Diaziridine
- Iodine (I_2)
- Triethylamine (NEt_3)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

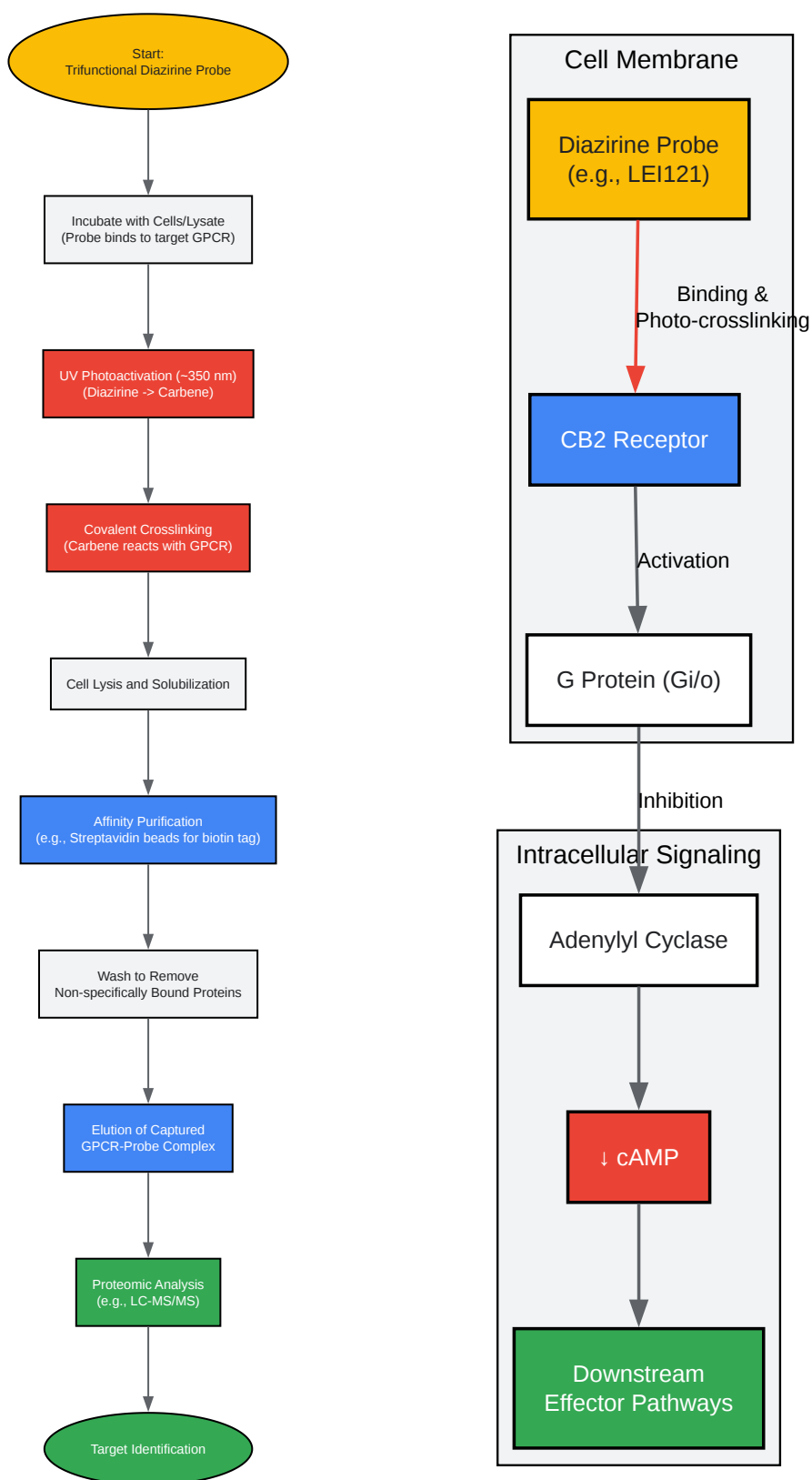
- Dissolve the diaziridine (1.0 mmol) in DCM (10 mL) and cool the solution to 0 °C in an ice bath.
- Add triethylamine (2.5 mmol) to the solution.
- Slowly add a solution of iodine (1.2 mmol) in DCM (5 mL) to the reaction mixture. The reaction is typically rapid and is monitored by the disappearance of the iodine color.
- Stir the reaction at 0 °C for 30 minutes after the addition is complete.
- Quench the reaction by adding saturated aqueous Na₂S₂O₃ solution until the iodine color is completely discharged.
- Separate the organic layer, and wash successively with water and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- The crude diazirine can be further purified by column chromatography if necessary. Caution: Diazirines can be light-sensitive and potentially explosive; handle with care.

Applications in Drug Discovery: Photoaffinity Labeling

A major application of diaziridine chemistry in drug discovery is the synthesis of diazirine-based photoaffinity probes. These probes are invaluable tools for identifying the molecular targets of bioactive compounds and for mapping ligand-binding sites within proteins. The diazirine moiety is small, relatively stable in the dark, and upon photoactivation with UV light, efficiently generates a highly reactive carbene that can form a covalent bond with nearby amino acid residues.

Workflow for GPCR Target Identification using a Diazirine-Based Photoaffinity Probe

The following diagram illustrates a typical workflow for identifying the protein target of a ligand using a trifunctional probe containing a ligand-mimicking moiety, a diazirine photocrosslinker, and a reporter tag (e.g., biotin for affinity purification or a fluorophore for visualization).^[12]



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